Proper Disposal of ASP-4000: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*ASP-4000*
CAS No.:	*851389-35-0*
Cat. No.:	*B1665299*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **ASP-4000**, a potent and selective dipeptidyl peptidase 4 (DPP-4) inhibitor.

ASP-4000, also known as **ASP-4000** HCl, is a hydrochloride salt with the chemical name (2S)-1-{[(1R,3S,4S,6R)-6-hydroxy-2-azabicyclo[2.2.1]hept-3-yl]carbonyl}-2-pyrrolidinecarbonitrile hydrochloride.[1][2] Due to its biological activity and chemical properties, it requires careful handling and disposal.

Chemical and Physical Properties

A summary of the key quantitative data for **ASP-4000** HCl is presented below. This information is crucial for assessing potential hazards and determining the appropriate disposal methods.

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Property	Value
Molecular Formula	C12H18ClN3O2
Molecular Weight	271.74 g/mol [3]
CAS Number	851389-35-0[3]
Appearance	Solid (powder)
Storage (Powder)	-20°C for up to 3 years[3]
Storage (in Solvent)	-80°C for up to 1 year[3]

Experimental Protocols: Disposal Procedures

The following protocols provide a step-by-step guide for the safe disposal of **ASP-4000** and associated waste. These are general guidelines and must be supplemented by a thorough review of your institution's specific waste disposal policies and consultation with your Environmental Health & Safety (EHS) department.

Personal Protective Equipment (PPE)

Before handling **ASP-4000** for any purpose, including disposal, it is mandatory to wear the following personal protective equipment:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: Use a certified chemical fume hood to avoid inhalation of dust or aerosols.

Spill Management

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

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- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Assess the Spill: Determine the extent of the spill. For large spills, or if you are not trained to handle them, contact your institution's EHS department immediately.
- Small Spills (Solid):
  - Gently cover the spill with an absorbent material, such as vermiculite or sand, to avoid generating dust.
  - Carefully sweep the absorbed material into a designated hazardous waste container.
  - Decontaminate the area with a suitable laboratory detergent and water.
- Small Spills (Liquid/Solution):
  - Contain the spill using absorbent pads or other appropriate materials.
  - Absorb the liquid and place the contaminated materials into a sealed, labeled hazardous waste container.
  - Decontaminate the spill area.

Disposal of Unused **ASP-4000** and Contaminated Materials

All waste containing **ASP-4000**, including unused product, contaminated labware (e.g., vials, pipette tips, gloves), and spill cleanup materials, must be treated as hazardous chemical waste.

- Waste Segregation:
  - Solid Waste: Collect unused solid **ASP-4000** and contaminated disposable labware in a clearly labeled, sealed, and puncture-resistant container designated for solid chemical waste.
  - Liquid Waste: Collect solutions containing **ASP-4000** in a separate, labeled, and leak-proof container for liquid chemical waste. Do not mix with other incompatible waste

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streams.

- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**ASP-4000** Hydrochloride"), and the primary hazards (e.g., "Irritant," "Biologically Active").
- Storage of Waste: Store waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.
- Arrange for Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not dispose of **ASP-4000** down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ASP-4000**.

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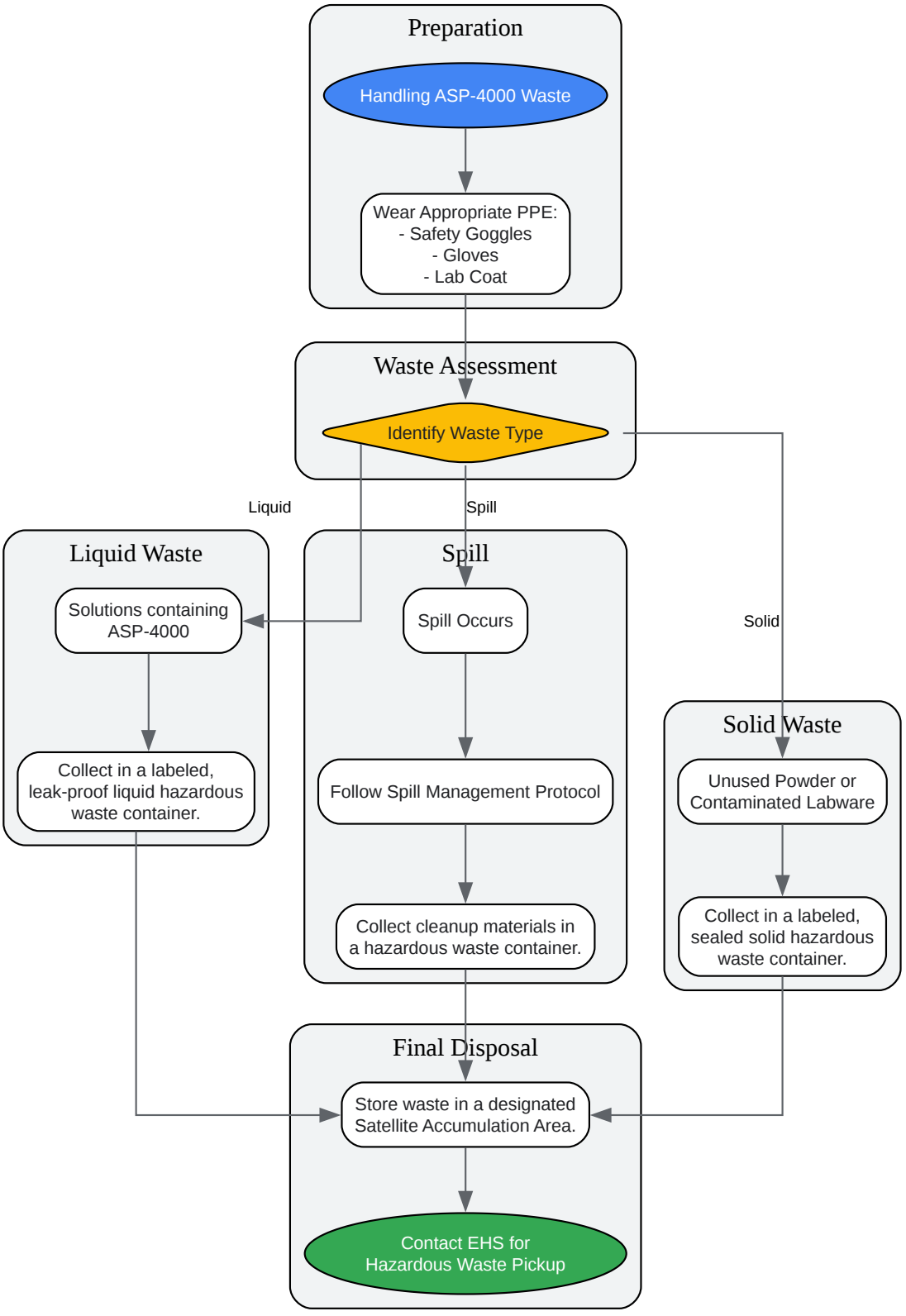

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Caption: Workflow for the safe disposal of **ASP-4000**.

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